

Stability and storage conditions for 1-Azido-2-iodoethane

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Azido-2-iodoethane

Cat. No.: B2735236

[Get Quote](#)

An In-depth Technical Guide to the Stability and Storage of **1-Azido-2-iodoethane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for **1-Azido-2-iodoethane** (CAS No. 42059-30-3). Due to the limited availability of specific experimental data for this compound, this guide also extrapolates information from related compounds and general chemical principles to provide a thorough understanding of its handling and storage requirements.

Chemical and Physical Properties

1-Azido-2-iodoethane is a bifunctional organic molecule featuring both an azide and an iodo group. This combination makes it a versatile synthon in organic chemistry, particularly in the realm of "click chemistry" and other bioconjugation techniques.^[1]

Property	Value	Source
CAS Number	42059-30-3	[1][2][3]
Molecular Formula	C ₂ H ₄ IN ₃	[2][3][4]
Molecular Weight	196.98 g/mol	[2][3][4]
Boiling Point	68 °C at 20 Torr	[3]
Density	1.9154 g/cm ³ at 25 °C	[3]

Stability and Reactivity

While specific quantitative stability data for **1-Azido-2-iodoethane** is not readily available in the peer-reviewed literature, its chemical structure suggests several key stability considerations.

General Stability: Organic azides are known for their potential instability and can be sensitive to heat, shock, and friction. The presence of an iodo group, a good leaving group, can influence the molecule's reactivity. General guidance for similar compounds suggests that it is sensitive to heat and light.

Reactivity Profile: **1-Azido-2-iodoethane**'s reactivity is characterized by its two functional groups:

- Azido Group:** This group is highly reactive in [3+2] cycloaddition reactions with alkynes, a cornerstone of copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry.[1] It can also be reduced to an amine.
- Iodo Group:** The carbon-iodine bond is susceptible to nucleophilic substitution, allowing for the displacement of the iodine by a variety of nucleophiles.[1]

Incompatible Materials: Based on the general reactivity of organic azides and iodoalkanes, the following materials should be considered incompatible:

- Strong Oxidizing Agents:** Can lead to vigorous or explosive reactions.
- Strong Reducing Agents:** Can react with the azide group.

- Strong Acids and Bases: May promote decomposition or unwanted reactions.
- Heavy Metals and their Salts (e.g., lead, copper, silver, mercury): Organic azides can form highly explosive heavy metal azides.^[5] Care should be taken to avoid contact with these materials, including metal spatulas and equipment containing these metals.

Recommended Storage Conditions

There are no specific, experimentally validated storage conditions published for **1-Azido-2-iodoethane**. However, based on the properties of analogous compounds and general laboratory safety for energetic materials, the following storage conditions are recommended:

Parameter	Recommendation	Rationale
Temperature	Store at 2-8°C.	Cool temperatures will minimize the rate of potential decomposition.
Light	Store in a dark, light-proof container.	Many organic iodides and azides are light-sensitive and can decompose upon exposure to light.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	To prevent reaction with atmospheric moisture or oxygen.
Container	Use a tightly sealed, chemically resistant container (e.g., amber glass vial with a PTFE-lined cap).	To prevent leakage and contamination.

Experimental Protocols

Detailed experimental protocols for the stability testing of **1-Azido-2-iodoethane** are not available in the public domain. However, a general workflow for assessing the thermal stability of a potentially energetic compound is outlined below.

Workflow for Thermal Stability Assessment:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Azido-2-iodoethane | 42059-30-3 | Benchchem [benchchem.com]
- 2. Buy 1-Azido-2-iodoethane (EVT-2872310) | 42059-30-3 [evitachem.com]
- 3. 1-azido-2-iodoethane CAS#: 42059-30-3 [m.chemicalbook.com]
- 4. 1-Azido-2-iodoethane | C₂H₄IN₃ | CID 11788831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Azide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Stability and storage conditions for 1-Azido-2-iodoethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2735236#stability-and-storage-conditions-for-1-azido-2-iodoethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com